(S,R,S)-Ahpc-peg2-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(S,R,S)-Ahpc-peg2-amine*
Cat. No.:	*B14031301*

Get Quote

An In-Depth Technical Guide to **(S,R,S)-Ahpc-peg2-amine** for Targeted Protein Degradation

Authored by a Senior Application Scientist

Abstract

Targeted protein degradation utilizing Proteolysis Targeting Chimeras (PROTACs) has emerged as a transformative modality in drug discovery, enabling the selective elimination of pathogenic proteins. Central to the design and efficacy of these heterobifunctional molecules are the constituent components: a ligand for the protein of interest, a ligand for an E3 ubiquitin ligase, and a chemical linker tethering the two. This technical guide provides a comprehensive overview of **(S,R,S)-Ahpc-peg2-amine**, a pivotal building block in the synthesis of PROTACs that recruit the von Hippel-Lindau (VHL) E3 ligase. We will dissect its molecular characteristics, its mechanistic role in the formation of a productive ternary complex, and provide field-proven insights and protocols for its application in the development of novel protein degraders.

Core Molecular Attributes of (S,R,S)-Ahpc-peg2-amine

© 2026 BenchChem. All rights reserved.

(S,R,S)-Ahpc-peg2-amine is a synthetic E3 ligase ligand-linker conjugate. It incorporates the potent (S,R,S)-AHPC ligand, which is derived from the VHL ligand VH032, connected to a short polyethylene glycol (PEG) linker that is terminated with a primary amine.[1][2] This primary amine serves as a versatile chemical handle for conjugation to a ligand targeting a specific protein for degradation.[3]

Physicochemical and Structural Data

The fundamental properties of **(S,R,S)-Ahpc-peg2-amine** are summarized below. Note that this data often pertains to the hydrochloride salt form, which is commonly supplied to enhance stability and handling.

Property	Value	Source(s)
Chemical Formula	$C_{28}H_{41}N_5O_6S$	[3][4]
Molecular Weight	575.73 g/mol	[2][4]
CAS Number	2010159-60-9	[2][4]
Appearance	White to off-white solid	[1]
Purity	Typically ≥95%	[4]
Solubility	Soluble in DMSO, Methanol, Water	[3]
Storage	-20°C for long-term stability	[3]

Mechanistic Rationale and Role in PROTAC Design

The utility of **(S,R,S)-Ahpc-peg2-amine** is rooted in the specific functions of its three core components: the VHL ligand, the PEG linker, and the terminal amine.

The (S,R,S)-AHPC Ligand: Engaging the VHL E3 Ligase

The (S,R,S)-AHPC moiety is a high-affinity ligand for the von Hippel-Lindau tumor suppressor protein (VHL), a critical component of the Cullin-RING E3 ubiquitin ligase complex.[1] The specific (S,R,S) stereochemistry is crucial for its activity. This conformation allows it to bind effectively to the substrate recognition pocket of VHL. In contrast, other stereoisomers, such as

© 2026 BenchChem. All rights reserved.

the (S,S,S) variant, serve as inactive derivatives and are valuable as negative controls in experiments to validate that the observed protein degradation is indeed VHL-dependent.[1] By incorporating this ligand, a PROTAC can hijack the VHL E3 ligase machinery.

The PEG2 Linker: Optimizing the Ternary Complex

PROTAC linkers are not merely passive spacers; they are critical determinants of a PROTAC's efficacy.[5][6] The linker's length, composition, and attachment points influence the stability and geometry of the key ternary complex (Target Protein—PROTAC—E3 Ligase), which is a prerequisite for efficient ubiquitination of the target protein.[7]

The 2-unit polyethylene glycol (PEG2) linker in **(S,R,S)-Ahpc-peg2-amine** offers several advantages:

- Enhanced Solubility: The hydrophilic nature of the PEG spacer improves the aqueous solubility of the resulting PROTAC, which can be a significant challenge for these often large and greasy molecules.[8][9][10] Improved solubility aids in handling, formulation, and bioavailability.[11]

- Favorable Geometry: A PEG linker provides rotational freedom and a defined length, which can help the two ends of the PROTAC molecule to simultaneously and effectively engage the target protein and VHL, facilitating the formation of a productive ternary complex.

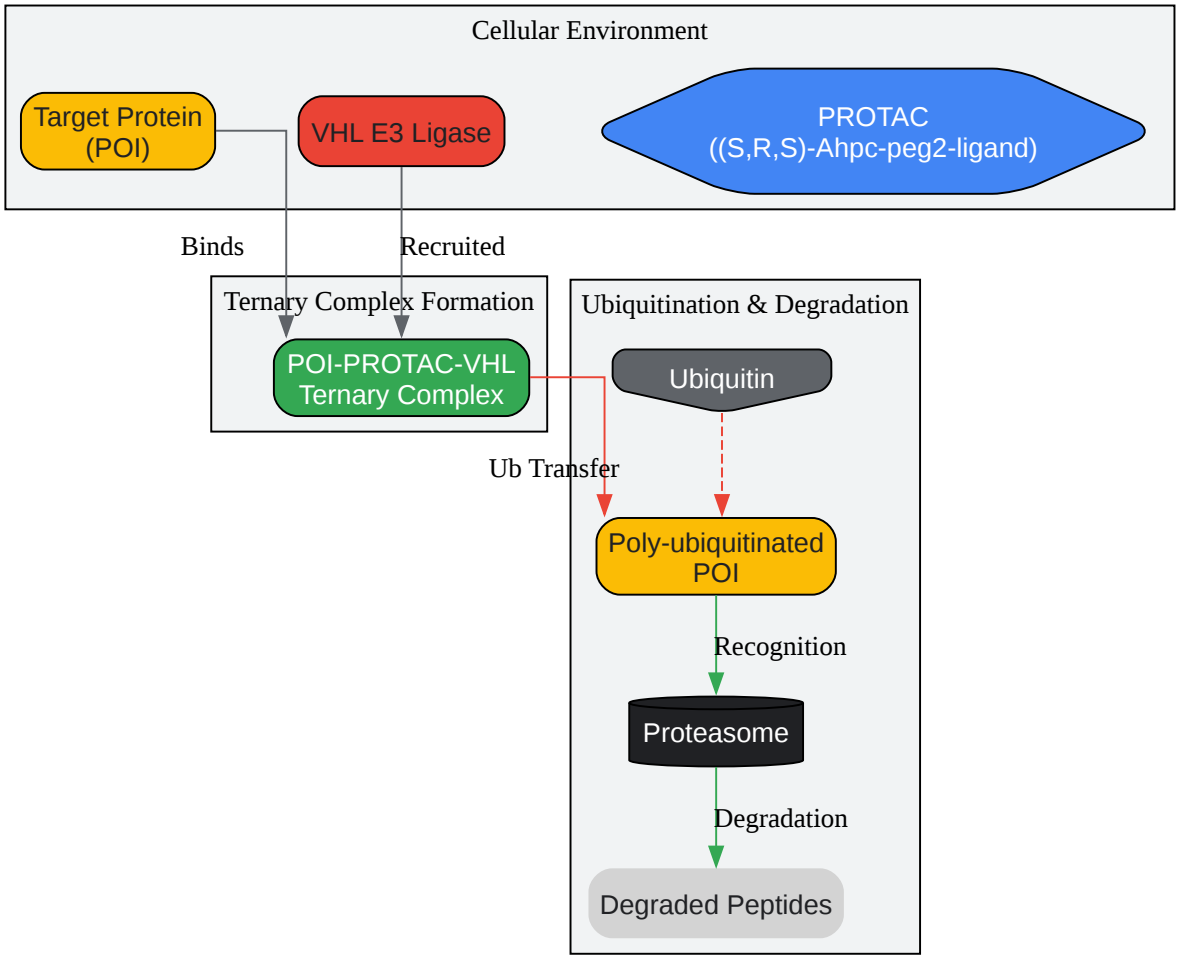
The Terminal Amine: A Gateway for Conjugation

The molecule terminates in a primary amine (-NH_2), providing a nucleophilic site for straightforward conjugation to a target protein ligand.[12] This amine is typically reacted with an electrophilic functional group, such as an activated carboxylic acid (e.g., an NHS ester) on the target-binding molecule, to form a stable amide bond. This reactivity makes it a versatile building block for constructing a diverse library of PROTACs.

The PROTAC Mechanism: A Visualized Workflow

The ultimate goal of using **(S,R,S)-Ahpc-peg2-amine** is to create a PROTAC that induces the degradation of a target protein. The process, mediated by the ubiquitin-proteasome system, is depicted below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: The PROTAC-mediated protein degradation cycle.

Experimental Protocol: Synthesis of a PROTAC via Amide Coupling

© 2026 BenchChem. All rights reserved.

This section provides a generalized, step-by-step protocol for conjugating **(S,R,S)-Ahpc-peg2-amine** to a target protein ligand containing a carboxylic acid functional group.

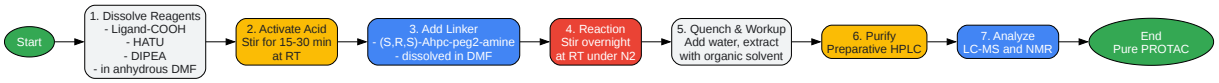
Objective: To form a stable amide bond between the terminal amine of the linker and the carboxylic acid of the target ligand.

Prerequisite: The carboxylic acid on the target ligand must be activated, typically as an N-hydroxysuccinimide (NHS) ester, for efficient reaction. If starting with a carboxylic acid, an in-situ activation step is required.

Materials and Reagents

- **(S,R,S)-Ahpc-peg2-amine** hydrochloride
- Target Ligand with a carboxylic acid or NHS ester
- Coupling agents (if starting from acid): HATU or HBTU
- Amine base: Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Anhydrous solvent: Dimethylformamide (DMF) or Dichloromethane (DCM)
- Reaction vials, magnetic stir bars
- Inert atmosphere (Nitrogen or Argon)
- Analytical and Preparative HPLC
- Mass Spectrometer (LC-MS)

Step-by-Step Synthesis Workflow



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Workflow for PROTAC synthesis via amide coupling.

Detailed Protocol:

- Reagent Preparation: In a clean, dry reaction vial under an inert atmosphere, dissolve the target ligand-carboxylic acid (1.0 eq) and a coupling agent such as HATU (1.1 eq) in anhydrous DMF.
    - Causality: Anhydrous conditions are critical to prevent hydrolysis of the activated acid intermediate. HATU is an efficient coupling reagent that minimizes side reactions.
- Activation: Add DIPEA (2.5 eq) to the solution. Stir at room temperature for 15-30 minutes. The base deprotonates the carboxylic acid and facilitates the formation of the activated ester.
    - Trustworthiness: The reaction progress can be monitored by TLC or LC-MS to confirm the consumption of the starting material and formation of the activated intermediate.
- Conjugation: In a separate vial, dissolve **(S,R,S)-Ahpc-peg2-amine** (hydrochloride salt, 1.2 eq) and DIPEA (1.2 eq, to neutralize the HCl salt) in a minimal amount of anhydrous DMF. Add this solution to the activated ligand mixture.
- Reaction Monitoring: Allow the reaction to stir at room temperature overnight. Monitor the formation of the desired PROTAC product using LC-MS. The reaction is complete when the limiting reagent is consumed.
- Workup and Purification: Upon completion, quench the reaction with water and extract the product into an organic solvent like ethyl acetate. The combined organic layers are washed, dried, and concentrated. The crude product is then purified using preparative reverse-phase HPLC to yield the final PROTAC.
- Characterization: Confirm the identity and purity of the final PROTAC using high-resolution mass spectrometry (HRMS) and ^{1}H NMR spectroscopy.

Conclusion and Future Perspectives

© 2026 BenchChem. All rights reserved.

(S,R,S)-Ahpc-peg2-amine is a high-value, ready-to-use chemical tool for researchers engaged in the development of VHL-recruiting PROTACs.[13][14] Its well-defined structure, incorporating a potent and stereospecific E3 ligase ligand with a functionally versatile linker, streamlines the synthetic process and allows drug discovery professionals to focus on optimizing the target-binding ligand and overall PROTAC properties. The continued use of such pre-synthesized, modular building blocks will undoubtedly accelerate the exploration of new protein targets and the advancement of targeted protein degradation as a therapeutic paradigm.

References

- AxisPharm. **(S,R,S)-AHPC-PEG2-amine** hydrochloride salt. [Link]
- BPS Bioscience. (S,R,S)-AHPC-PEG2-acid. [Link]
- Glycomindsynth. PROTAC linkers. [Link]
- JenKem Technology USA. PROTAC PEG LINKERS. [Link]
- MDPI. Development of Prodrugs for PDT-Based Combination Therapy Using a Singlet-Oxygen-Sensitive Linker and Quantitative Systems Pharmacology. [Link]
- NIH National Library of Medicine. Prodrugs for Amines. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. (S,R,S)-AHPC hydrochloride = 97 1448189-80-7 [sigmaaldrich.com]
- 2. (S,R,S)-AHPC-PEG2-NH2 | E3 Ligase Ligand-Linker Conjugate | TargetMol [targetmol.com]
- 3. (S, R, S)-AHPC-PEG2-amine, 2097973-72-1 | BroadPharm [broadpharm.com]
- 4. (S,R,S)-AHPC-PEG2-amine hydrochloride salt, CAS 2010159-60-9 | AxisPharm [axispharm.com]

© 2026 BenchChem. All rights reserved.

- 5. chemscene.com [chemscene.com]
- 6. PROTAC linker, E3 Ligase Ligand-Linker | BroadPharm [broadpharm.com]
- 7. PROTAC PEG LINKERS - JenKem Technology USA [jenkemusa.com]
- 8. bpsbioscience.com [bpsbioscience.com]
- 9. (S, R, S)-AHPC-PEG2-acid, 2172820-09-4 | BroadPharm [broadpharm.com]
- 10. mdpi.com [mdpi.com]
- 11. Prodrugs for Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 12. lumiprobe.com [lumiprobe.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. tenovapharma.com [tenovapharma.com]

- To cite this document: BenchChem. [(S,R,S)-Ahpc-peg2-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14031301/docs#s-r-s-ahpc-peg2-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.